

Diphenylacetaldehyde chemical properties and structure

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Compound of Interest

Compound Name: Diphenylacetaldehyde

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Diphenylacetaldehyde: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Diphenylacetaldehyde, a significant organic compound, possesses a unique structural framework and chemical characteristics that make it a valuable intermediate in various synthetic applications. This technical guide provides an in-depth overview of the chemical properties, structural details, and key experimental protocols related to **diphenylacetaldehyde**. Furthermore, it explores the involvement of structurally similar aldehydes in biological signaling pathways, offering insights for drug development professionals.

Chemical Properties and Structure

Diphenylacetaldehyde, with the IUPAC name 2,2-diphenylacetaldehyde, is a solid, colorless to yellow compound. Its chemical identity and key physical properties are summarized below.

Structural Identifiers

The structure of **diphenylacetaldehyde** is characterized by an acetaldehyde core with two phenyl group substituents on the alpha-carbon.

Diagram 1: Chemical Structure of **Diphenylacetaldehyde**

A 2D representation of the **diphenylacetaldehyde** molecule.

Identifier	Value
IUPAC Name	2,2-diphenylacetaldehyde[1]
SMILES String	<chem>C1=CC=C(C(C=C1)C(C=O)C2=CC=CC=C2)[1]</chem>
InChI	InChI=1S/C14H12O/c15-11-14(12-7-3-1-4-8-12)13-9-5-2-6-10-13/h1-11,14H[1]
InChIKey	HLLGFGBLKOIZOM-UHFFFAOYSA-N[1]

Physicochemical Data

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₂ O	[1]
Molecular Weight	196.24 g/mol	[1][2][3][4]
Melting Point	50 °C	[5]
Boiling Point	315 °C (lit.)	[2][5][6][7]
Density	1.106 g/mL at 25 °C (lit.)	[2][5][6][7]
Refractive Index (n _{20/D})	1.589 (lit.)	[2][5][7]
Flash Point	113 °C (closed cup)	[2]

Experimental Protocols

Synthesis of Diphenylacetaldehyde

A common method for the synthesis of **diphenylacetaldehyde** is the isomerization of trans-stilbene oxide.

Materials:

- trans-Stilbene oxide

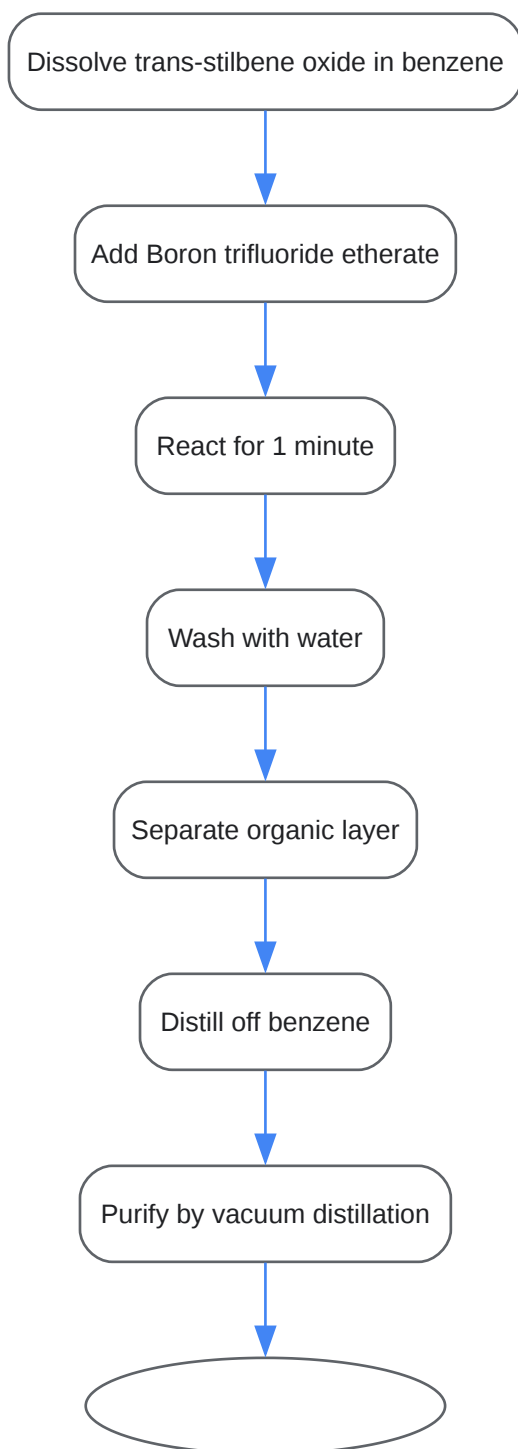
- Reagent benzene
- Boron trifluoride etherate
- Water
- Magnesium sulfate (optional)

Procedure:

- In a 1-liter separatory funnel, dissolve 39.2 g (0.2 mole) of trans-stilbene oxide in 450 mL of reagent benzene.
- Add 13.2 mL (0.1 mole) of boron trifluoride etherate to the solution.
- Swirl the solution and allow it to stand for 1 minute. Longer reaction times can significantly decrease the yield.
- Wash the solution with two 300-mL portions of water.
- Separate the organic layer.
- To obtain an anhydrous product, distill the benzene from the solution. Alternatively, the benzene solution can be dried over magnesium sulfate, followed by removal of the benzene under reduced pressure, though this may result in a product contaminated with water.
- Purify the residual crude aldehyde by distillation under reduced pressure. The product is collected at 115–117°C/0.6 mm.

Characterization: The product can be characterized by forming its 2,4-dinitrophenylhydrazone derivative, which has a melting point of 146.8–147.8°C.

Diagram 2: Synthesis Workflow



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Workflow for the synthesis of **diphenylacetaldehyde**.

Purification by Column Chromatography

While distillation is a common purification method, column chromatography can also be employed for the purification of **diphenylacetaldehyde**, particularly for removing polar impurities.

Materials:

- Crude **diphenylacetaldehyde**
- Silica gel (60-120 mesh)
- Petroleum ether
- Ethyl acetate
- Glass column
- Collection flasks

Procedure:

- **Column Packing:** Prepare a slurry of silica gel in petroleum ether and pour it into the glass column. Allow the silica gel to settle, ensuring a uniform packing without air bubbles. Drain the excess solvent until the solvent level is just above the silica gel bed.
- **Sample Loading:** Dissolve the crude **diphenylacetaldehyde** in a minimal amount of the initial eluent (e.g., petroleum ether with a small percentage of ethyl acetate). Carefully load the sample onto the top of the silica gel bed.
- **Elution:** Begin eluting the column with a non-polar solvent system, such as petroleum ether or a mixture with a low percentage of ethyl acetate (e.g., 98:2 petroleum ether:ethyl acetate).
- **Fraction Collection:** Collect fractions in separate flasks. Monitor the separation using thin-layer chromatography (TLC).
- **Gradient Elution (Optional):** If the compound does not elute with the initial solvent system, gradually increase the polarity of the eluent by increasing the percentage of ethyl acetate.

- Analysis and Pooling: Analyze the collected fractions by TLC to identify those containing the pure **diphenylacetaldehyde**. Combine the pure fractions.
- Solvent Removal: Remove the solvent from the pooled fractions using a rotary evaporator to obtain the purified **diphenylacetaldehyde**.

Analytical Methods

Sample Preparation:

- Accurately weigh approximately 5-25 mg of purified **diphenylacetaldehyde**.
- Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent, such as chloroform-d (CDCl_3), in a clean, dry vial.
- Ensure the sample is fully dissolved. If necessary, gently vortex or sonicate the vial.
- Filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean NMR tube to remove any particulate matter.
- Cap the NMR tube securely.

Data Acquisition:

- Acquire ^1H and ^{13}C NMR spectra on a suitable NMR spectrometer (e.g., 300 MHz or higher).
- The typical solvent used is CDCl_3 , with tetramethylsilane (TMS) as an internal standard.^[8]

Sample Preparation (Thin Film Method for Liquids/Low-Melting Solids):

- Ensure the salt plates (e.g., KBr or NaCl) are clean and dry.
- If **diphenylacetaldehyde** is in its liquid state (above its melting point), place a small drop onto one salt plate.
- Place the second salt plate on top and gently rotate to create a thin, uniform film.
- Mount the plates in the spectrometer's sample holder.

Sample Preparation (KBr Pellet Method for Solids):

- Thoroughly grind 1-2 mg of **diphenylacetaldehyde** with approximately 100-200 mg of dry KBr powder in an agate mortar and pestle.
- Transfer the mixture to a pellet press and apply pressure to form a transparent or translucent pellet.
- Place the pellet in the spectrometer's sample holder.

Data Acquisition:

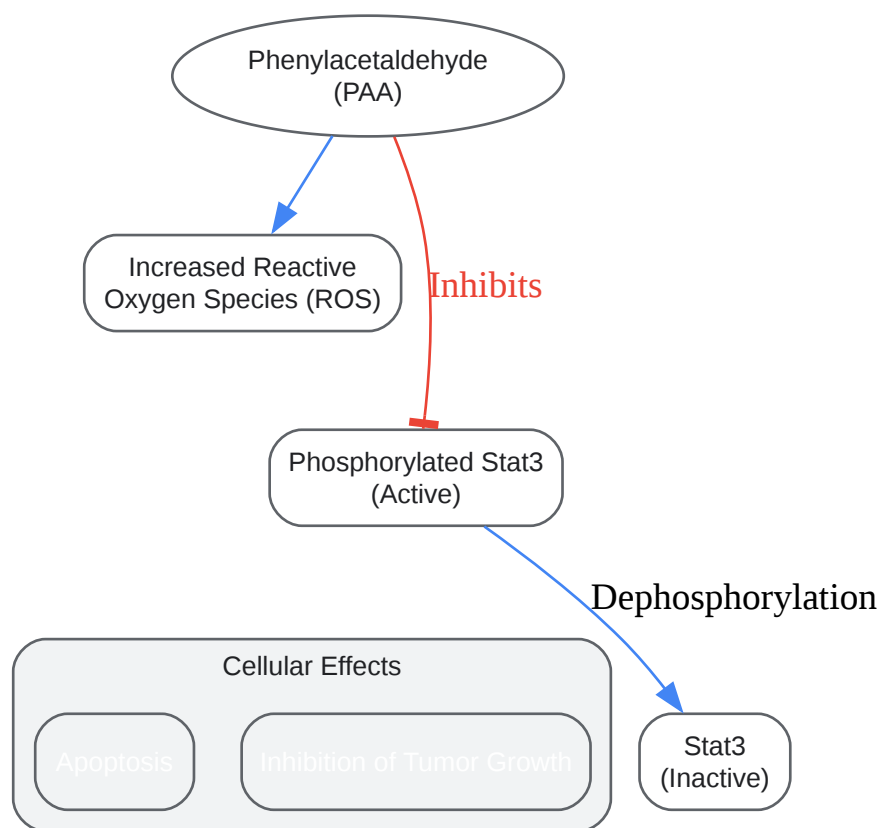
- Record the IR spectrum over the desired range (typically 4000-400 cm^{-1}).

Biological Activity and Signaling Pathways

While direct studies on the signaling pathways affected by **diphenylacetaldehyde** are limited, research on the structurally similar compound, phenylacetaldehyde (PAA), provides valuable insights. PAA has been shown to exhibit anti-cancer properties by targeting cancer stem cells.

A study on breast cancer stem cells demonstrated that PAA induces the production of reactive oxygen species (ROS) and regulates the Stat3 (Signal Transducer and Activator of Transcription 3) signaling pathway.^[6] The persistent activation of the STAT3 pathway is implicated in various cancers, promoting cell proliferation, survival, and angiogenesis.^{[9][10][11][12][13]} PAA was found to inhibit the phosphorylation of Stat3, thereby downregulating its activity and leading to the induction of apoptosis and inhibition of tumor growth.^[6]

Diagram 3: Phenylacetaldehyde (PAA) and the Stat3 Signaling Pathway



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Proposed mechanism of PAA-induced apoptosis via ROS and Stat3 inhibition.

Given the structural similarity between **diphenylacetaldehyde** and phenylacetaldehyde, it is plausible that **diphenylacetaldehyde** could exhibit similar biological activities and interact with related signaling pathways. This presents a potential avenue for further research and drug development.

Conclusion

Diphenylacetaldehyde is a well-characterized organic compound with established synthetic and analytical protocols. Its chemical properties and structure make it a versatile building block in organic chemistry. The emerging research on the biological activities of structurally related aldehydes, particularly their interaction with cancer-related signaling pathways like Stat3, highlights the potential of **diphenylacetaldehyde** and its derivatives as subjects for future investigation in the field of drug discovery and development. This guide provides a foundational resource for researchers and scientists working with this compound.

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Phone: (601) 213-4426

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